

Application Notes and Protocols for Sancycline in Bacterial Cell Culture Experiments

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Compound of Interest

Compound Name: Sancycline

Cat. No.: B15560047

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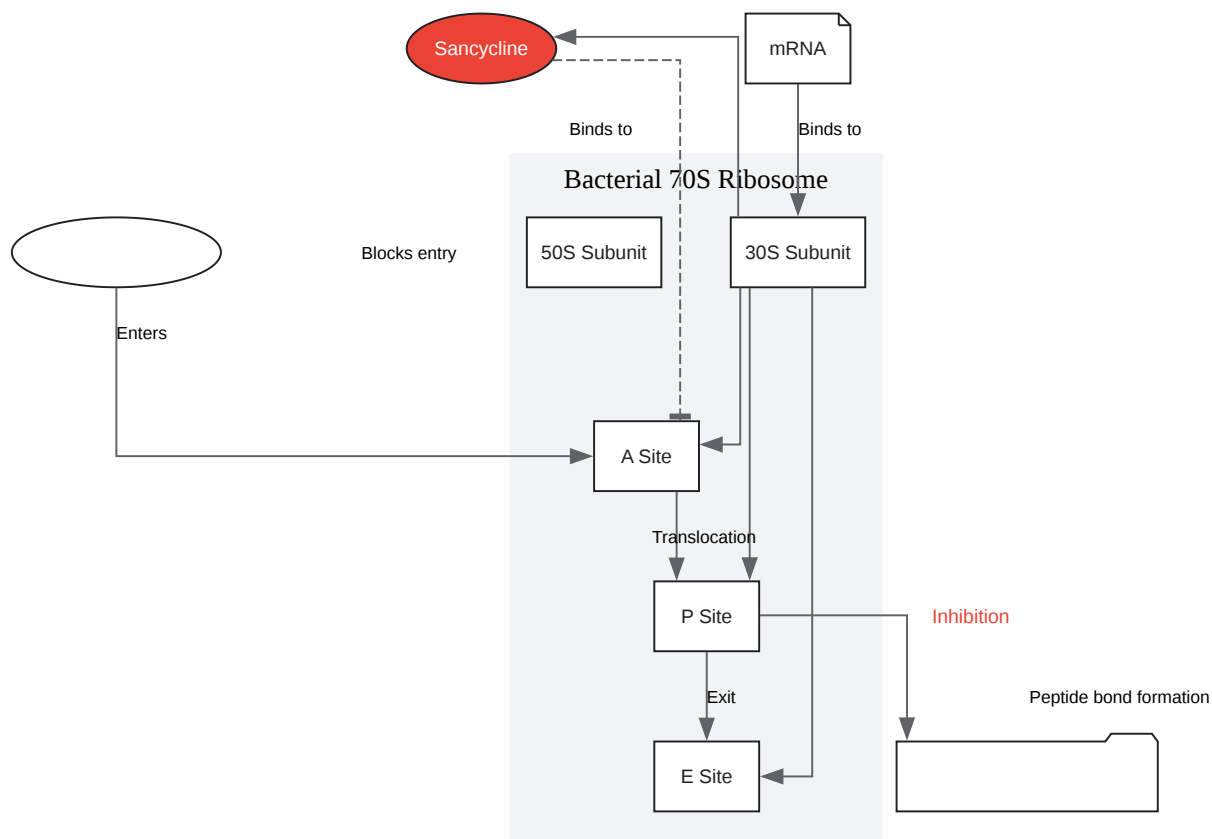
For Researchers, Scientists, and Drug Development Professionals

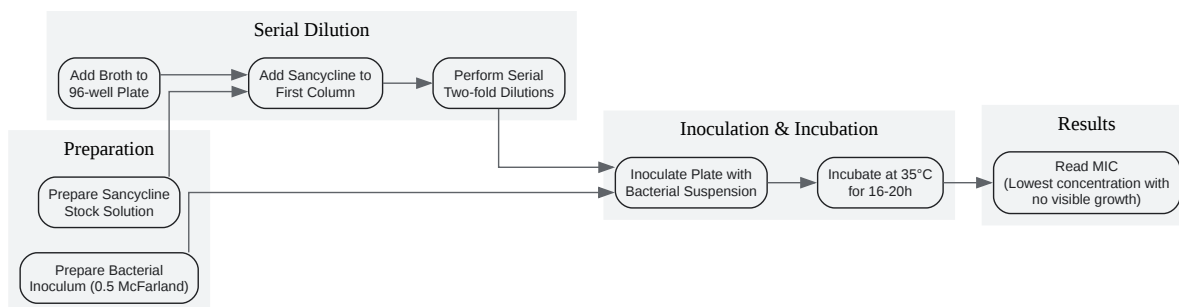
Introduction

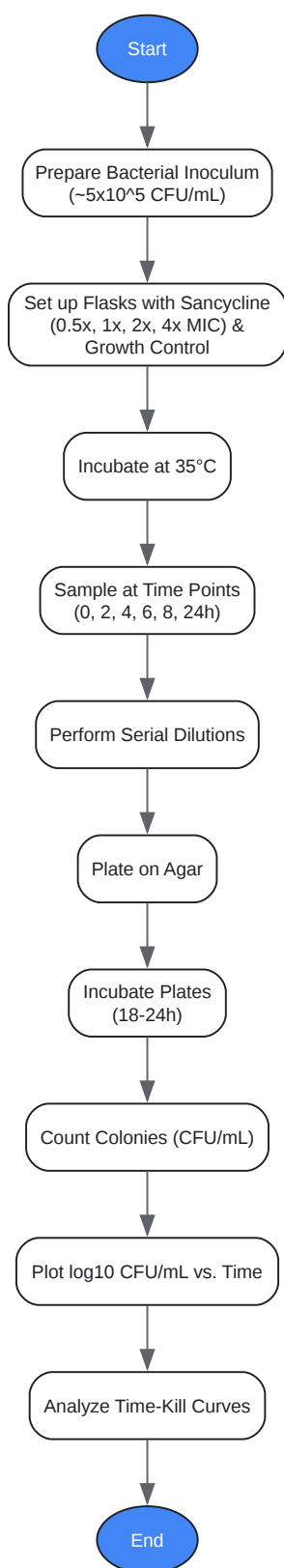
Sancycline is a semisynthetic tetracycline antibiotic that demonstrates a broad spectrum of activity against various Gram-positive and Gram-negative bacteria, including anaerobic and some tetracycline-resistant strains.[1][2][3][4] Its primary mechanism of action involves the inhibition of bacterial protein synthesis, making it a valuable tool for research in microbiology, infectious diseases, and drug development.[4] These application notes provide detailed protocols for utilizing **Sancycline** in common bacterial cell culture experiments and summarize its in vitro activity.

Mechanism of Action

Sancycline, like other tetracyclines, functions by reversibly binding to the 30S ribosomal subunit in bacteria.[4] This binding action blocks the attachment of aminoacyl-tRNA to the ribosomal A site, thereby preventing the addition of amino acids to the growing polypeptide chain and effectively halting protein synthesis.[4] This bacteriostatic action inhibits bacterial growth and replication.







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- To cite this document: BenchChem. [Application Notes and Protocols for Sancycline in Bacterial Cell Culture Experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15560047#using-sancycline-in-bacterial-cell-culture-experiments]

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